

Foreword: A Note from the Senior Application Scientist

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Compound of Interest

Compound Name: *Chloro(1,5-cyclooctadiene)rhodium(I) dimer*

CAS No.: 12092-47-6

Cat. No.: B042853

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In the landscape of modern catalysis, few precursors are as ubiquitous and versatile as **Chloro(1,5-Cyclooctadiene)Rhodium(I) Dimer**, commonly denoted as $[\text{Rh}(\text{COD})\text{Cl}]_2$. Its importance as a starting material for the synthesis of a vast array of homogeneous catalysts cannot be overstated. These catalysts are pivotal in numerous organic transformations, including asymmetric hydrogenation, hydroformylation, and C-H activation, which are fundamental processes in drug discovery and development.

This guide is crafted to provide a comprehensive technical overview of the core physical properties of $[\text{Rh}(\text{COD})\text{Cl}]_2$. It is designed not as a rigid data sheet, but as a narrative that weaves together fundamental data with the practical insights gained from years of hands-on experience. Understanding these properties is not merely an academic exercise; it is the bedrock upon which reliable, reproducible, and scalable catalytic processes are built. From ensuring the quality of the starting material to designing robust reaction conditions, a deep appreciation for the physical characteristics of this pivotal precursor is paramount.

Molecular and Structural Characteristics

[Rh(COD)Cl]₂ is an organorhodium complex with the chemical formula C₁₆H₂₄Cl₂Rh₂.^[1] Its formal name is di-μ-chloro-bis(η⁴-1,5-cyclooctadiene)dirhodium(I).^[2] The compound exists as a dimer, with two rhodium centers bridged by two chloride ligands. Each rhodium atom is also coordinated to a 1,5-cyclooctadiene (COD) ligand.

The geometry around each rhodium(I) center is approximately square planar, a common coordination geometry for d⁸ metal complexes. The Rh₂Cl₂ core is nearly planar.^[1] This structural arrangement confers a notable stability to the complex, making it a convenient and air-stable precursor for a wide range of catalytic applications.^[3]

Below is a representation of the molecular structure of [Rh(COD)Cl]₂.

Figure 1: A simplified 2D representation of the dimeric structure of [Rh(COD)Cl]₂.

Core Physical Properties: A Tabulated Summary

For ease of reference and comparison, the fundamental physical properties of [Rh(COD)Cl]₂ are summarized in the table below. These values are critical for experimental design, from calculating molar quantities to selecting appropriate solvents and reaction temperatures.

Property	Value	Source(s)
Chemical Formula	C ₁₆ H ₂₄ Cl ₂ Rh ₂	[4]
Molecular Weight	493.08 g/mol	[4]
Appearance	Yellow to orange-brown crystalline powder	[2][4][5]
Melting Point	243 °C (with decomposition)	[2]
Density	1.93 g/cm ³	[1]
Rhodium Content	~41.74%	[4]

Solubility Profile: A Practical Perspective

The solubility of [Rh(COD)Cl]₂ is a critical parameter for its use in homogeneous catalysis. While quantitative solubility data is not extensively reported in the literature, a qualitative

understanding is well-established and sufficient for most practical applications.

- High Solubility: Dichloromethane, Chloroform.[5]
- Moderate Solubility: Acetone, Acetic Acid.[5]
- Slight Solubility: Methanol, Ethanol, Diethyl ether, Benzene.[5]
- Insoluble: Water, Hexane, Pentane.[5]

Expert Insight: The high solubility in chlorinated solvents like dichloromethane and chloroform makes them the solvents of choice for many reactions and for the preparation of derivative catalysts. The insolubility in alkanes such as hexane and pentane is frequently exploited for the purification of $[\text{Rh}(\text{COD})\text{Cl}]_2$ and its products by precipitation. For instance, after a reaction in dichloromethane, the addition of hexane can induce the precipitation of the desired rhodium complex, leaving more soluble impurities in the supernatant.

Stability and Handling: Ensuring Experimental Integrity

While $[\text{Rh}(\text{COD})\text{Cl}]_2$ is considered relatively air-stable for an organometallic compound, proper handling and storage are crucial to maintain its catalytic activity and ensure the safety of the researcher.

- Thermal Stability: The compound decomposes at its melting point of 243 °C.[2] Although detailed TGA/DSC data is not readily available in the public domain, it is known that prolonged heating, even below the decomposition temperature, can lead to degradation.
- Atmospheric Stability: The solid is relatively stable in air for short periods.[3] However, for long-term storage and to ensure the highest catalytic activity, it should be stored under an inert atmosphere (e.g., argon or nitrogen).[5] Solutions of $[\text{Rh}(\text{COD})\text{Cl}]_2$ are more susceptible to oxidation and should be handled under inert conditions.
- Hygroscopicity: The compound is hygroscopic and should be protected from moisture.[5]

Safe Handling Protocol:

- **Personal Protective Equipment (PPE):** Always wear safety glasses, a lab coat, and appropriate chemical-resistant gloves.
- **Inert Atmosphere:** For weighing and transferring the solid, especially for sensitive catalytic applications, it is best practice to use a glovebox or a Schlenk line.
- **Storage:** Store the solid in a tightly sealed container, preferably in a desiccator or a glovebox, under an inert atmosphere and refrigerated (2-8 °C).^[5]
- **Disposal:** Dispose of rhodium-containing waste in accordance with local, state, and federal regulations. Generally, this involves collection in a designated, labeled waste container for hazardous materials.^{[6][7][8]}

Spectroscopic and Crystallographic Characterization

A thorough characterization of $[\text{Rh}(\text{COD})\text{Cl}]_2$ is essential to confirm its identity and purity. The following sections detail the expected spectroscopic and crystallographic data.

Nuclear Magnetic Resonance (NMR) Spectroscopy

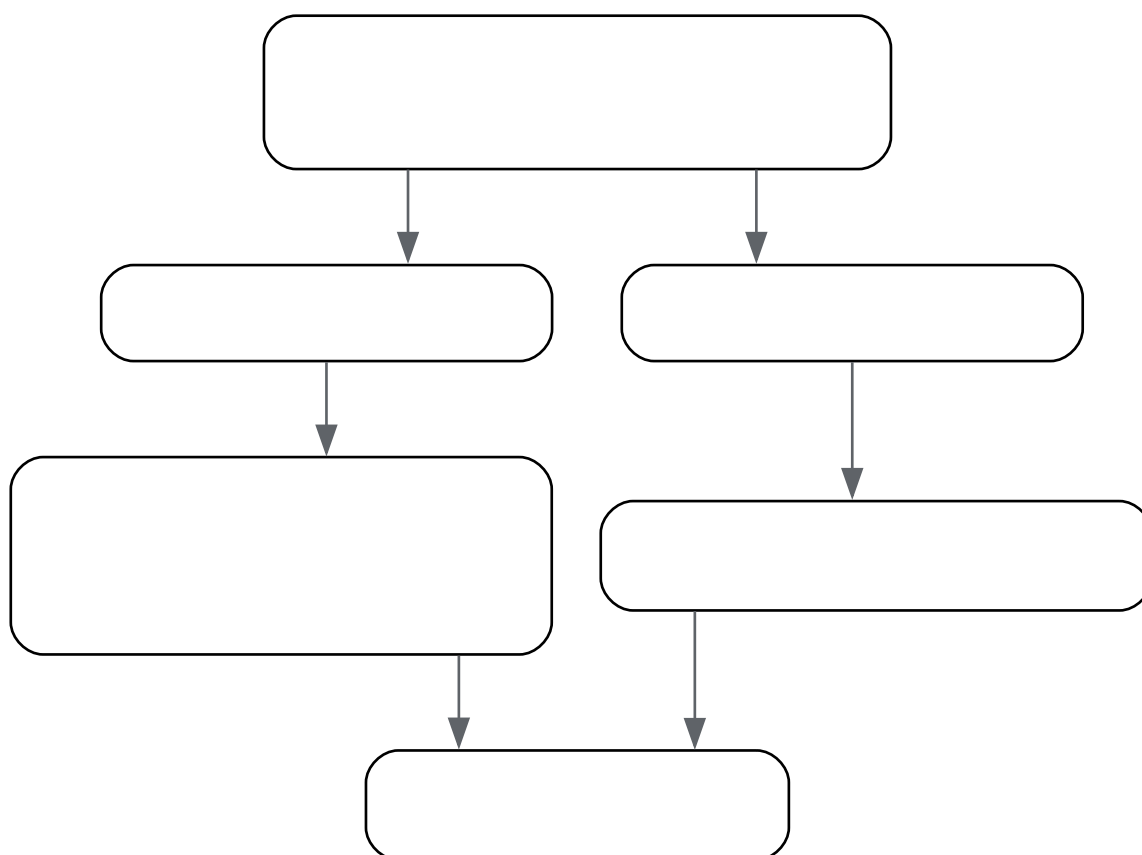
^1H NMR (in CDCl_3): The proton NMR spectrum is a key tool for confirming the presence of the cyclooctadiene ligand. The spectrum typically shows two main regions of interest:^[5]

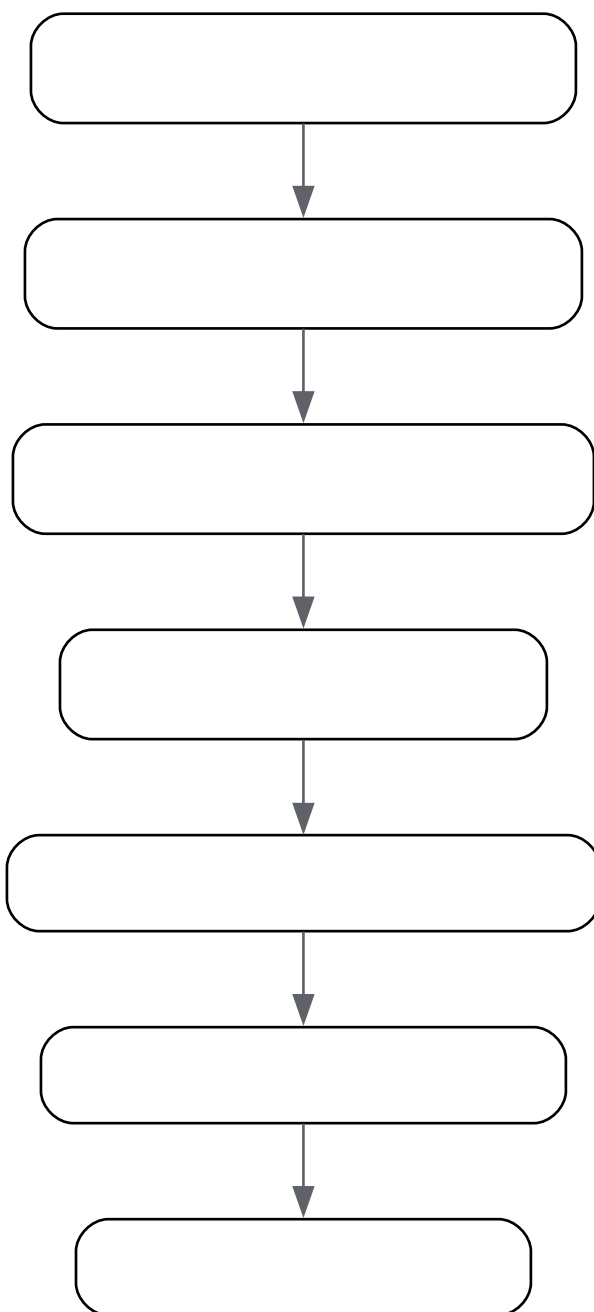
- **Olefinic Protons:** A multiplet around δ 4.3 ppm corresponding to the protons of the $\text{C}=\text{C}$ double bonds coordinated to the rhodium center.
- **Aliphatic Protons:** A broader multiplet between δ 1.7 and 2.6 ppm arising from the methylene protons of the COD ligand.

^{13}C NMR: The carbon-13 NMR spectrum provides further confirmation of the COD ligand's coordination. While a clearly assigned spectrum is not consistently reported across the literature, the expected chemical shifts are:

- **Olefinic Carbons:** Resonances for the double-bonded carbons coordinated to rhodium.
- **Aliphatic Carbons:** Resonances for the methylene carbons of the COD ligand.

The following DOT graph illustrates a general workflow for NMR characterization.





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Sources

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